

Commercial availability of 2-(Chloromethyl)-4-fluoroaniline

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Compound of Interest

Compound Name: 2-(Chloromethyl)-4-fluoroaniline

CAS No.: 922711-40-8

Cat. No.: B1426214

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Technical Guide: 2-(Chloromethyl)-4-fluoroaniline

Disclaimer: Based on comprehensive searches, **2-(Chloromethyl)-4-fluoroaniline** does not appear to be a commercially available compound from major chemical suppliers. This guide, therefore, provides a prospective analysis, including a potential synthetic route and estimated properties based on structurally related compounds, to aid researchers and drug development professionals in its potential preparation and application.

Introduction

2-(Chloromethyl)-4-fluoroaniline is a substituted aniline that holds potential as a valuable building block in medicinal chemistry and organic synthesis. The presence of a reactive chloromethyl group ortho to the amino group, combined with the electronic properties of the fluorine atom at the para position, makes it an attractive intermediate for the synthesis of a variety of heterocyclic compounds and other complex organic molecules.[1] The aniline moiety is a common scaffold in many pharmaceutical agents, and the introduction of a chloromethyl group provides a handle for further chemical modifications.[2][3]

This technical guide outlines a proposed synthesis for **2-(Chloromethyl)-4-fluoroaniline**, provides physicochemical data for related compounds to estimate its properties, and discusses its potential applications in drug discovery.

Physicochemical Properties of Related Compounds

To estimate the properties of the target compound, the physicochemical data for the proposed starting material, 4-fluoroaniline, and a structurally similar, commercially available compound, 2-(chloromethyl)aniline, are presented below.

Property	4-Fluoroaniline	2-(Chloromethyl)aniline
CAS Number	371-40-4	114059-99-3
Molecular Formula	C ₆ H ₆ FN	C ₇ H ₈ ClN
Molecular Weight	111.12 g/mol [4]	141.60 g/mol [5]
Appearance	Clear yellow to brown liquid[4]	Colorless to pale yellow liquid[5]
Boiling Point	187-188 °C[4]	~210 °C
Melting Point	-1.9 °C	~10 °C
Density	1.16-1.173 g/mL at 25 °C[4]	Not specified
Solubility	33 g/L in water (20 °C)[6]	Soluble in organic solvents (e.g., ethanol, ether), less soluble in water
Refractive Index	n _{20/D} 1.539-1.54[4][7]	Not specified

Proposed Synthesis: Chloromethylation of 4-Fluoroaniline

A plausible and direct method for the synthesis of **2-(Chloromethyl)-4-fluoroaniline** is the chloromethylation of 4-fluoroaniline. This reaction, a variant of the Blanc chloromethylation, involves the introduction of a chloromethyl group onto the aromatic ring using formaldehyde and hydrogen chloride, typically in the presence of a Lewis acid catalyst like zinc chloride.[1][8]

The amino group of the aniline is a strong activating group, directing the electrophilic substitution to the ortho and para positions.[9] Since the para position is blocked by a fluorine atom in 4-fluoroaniline, the chloromethylation is expected to occur at the ortho position.

Warning: This is a proposed protocol and should be performed by trained chemists with appropriate safety precautions in a well-ventilated fume hood. Aniline derivatives can be toxic, and chloromethylating agents are hazardous.[10]

Materials:

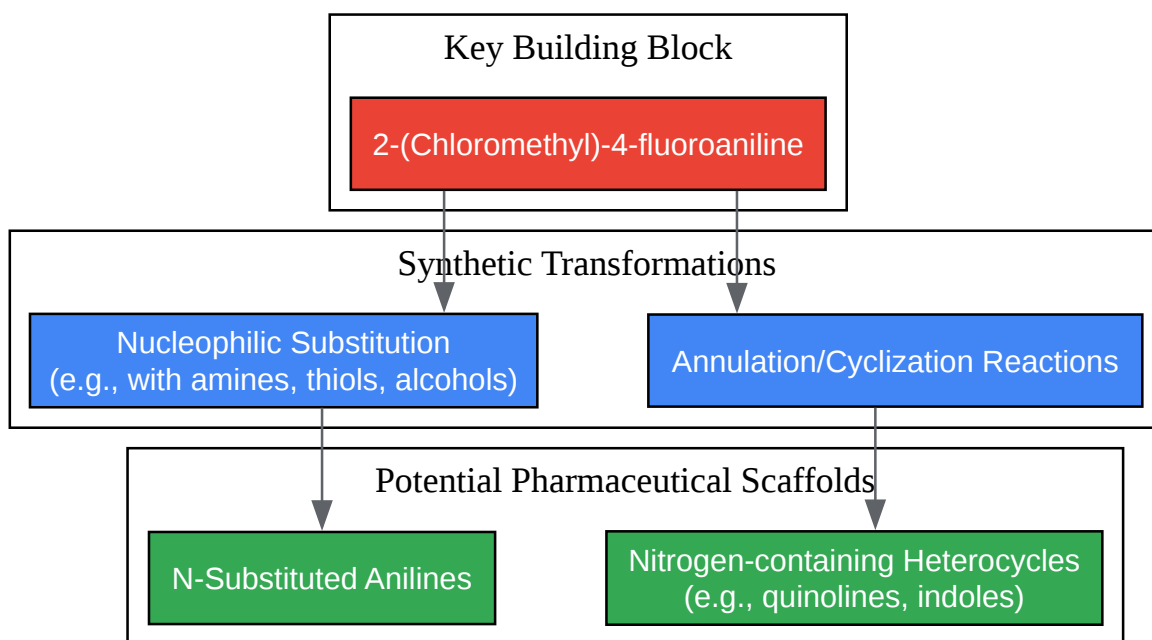
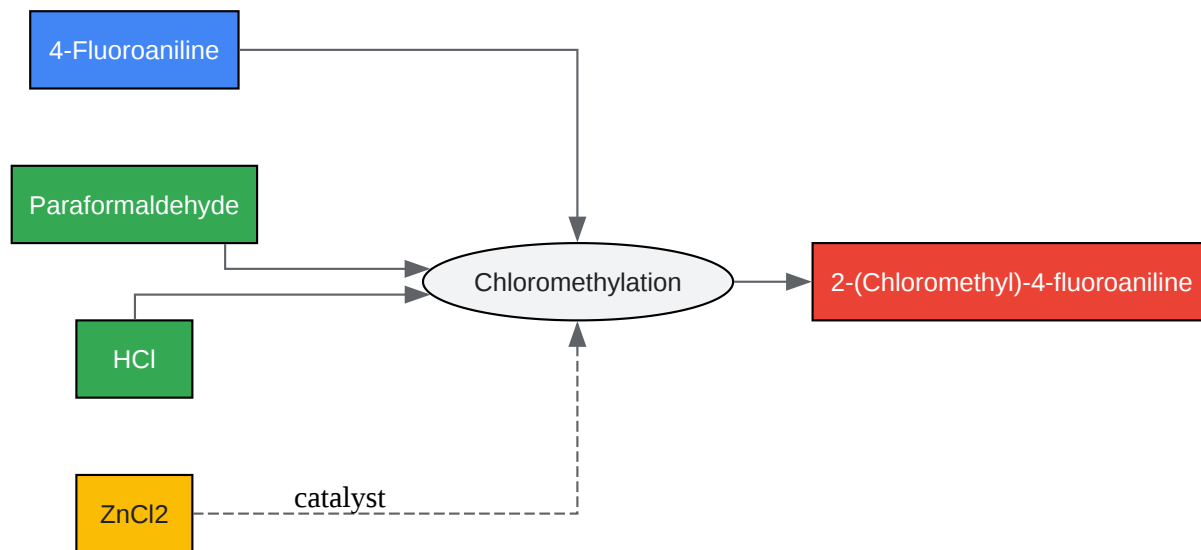
- 4-Fluoroaniline
- Paraformaldehyde
- Zinc Chloride (ZnCl_2)
- Concentrated Hydrochloric Acid (HCl)
- Dichloromethane (DCM) or another suitable inert solvent
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, add 4-fluoroaniline and an inert solvent such as dichloromethane.
- Cool the mixture in an ice bath to 0-5 °C.
- Slowly add a catalytic amount of zinc chloride to the stirred solution.
- In a separate beaker, prepare a solution of paraformaldehyde in concentrated hydrochloric acid. This should be done cautiously in a fume hood.

- Add the paraformaldehyde/HCl solution dropwise to the cooled aniline solution over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by carefully adding it to a beaker of crushed ice and water.
- Neutralize the mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude **2-(Chloromethyl)-4-fluoroaniline** can be purified by column chromatography on silica gel or by vacuum distillation.

Visualizations



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